

Introduction: The Structural Significance of Pyrazole Carbohydrazides

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Compound of Interest

Compound Name: 5-amino-1-methyl-1H-pyrazole-4-carbohydrazide

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Pyrazole derivatives are a cornerstone of medicinal chemistry, appearing in a wide array of pharmaceuticals due to their diverse biological activities. The carbohydrazide functional group (-CONHNH₂) is a critical pharmacophore, known for its ability to form strong hydrogen bonds and coordinate with metal ions in biological systems. The combination of these two moieties in compounds like **5-amino-1-methyl-1H-pyrazole-4-carbohydrazide** results in a molecule with significant potential for drug development, acting as a versatile scaffold for creating potent and selective inhibitors.

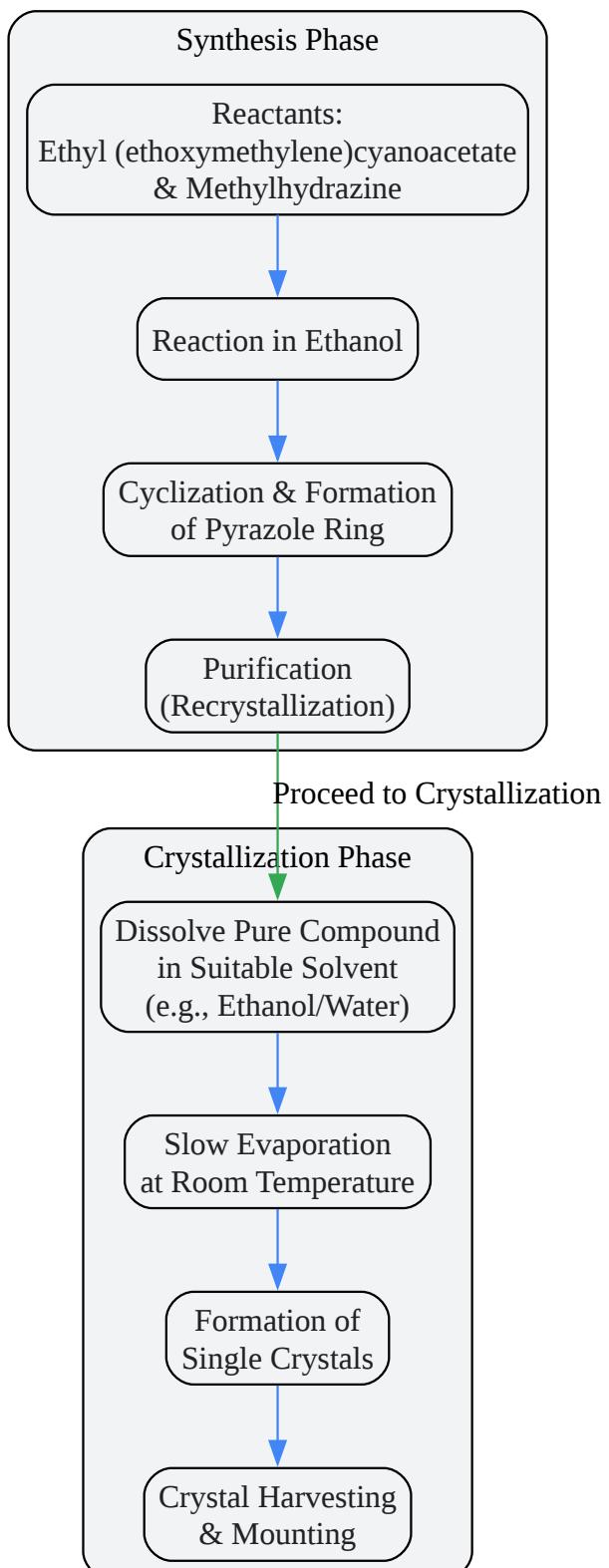
Understanding the precise three-dimensional arrangement of atoms within a crystal lattice is paramount. It reveals the molecule's preferred conformation, its network of intermolecular interactions, and provides invaluable data for structure-based drug design. This guide offers a comprehensive overview of the methodologies used to determine and analyze the crystal structure of pyrazole derivatives, using a representative example to illustrate the process from synthesis to final structural analysis.

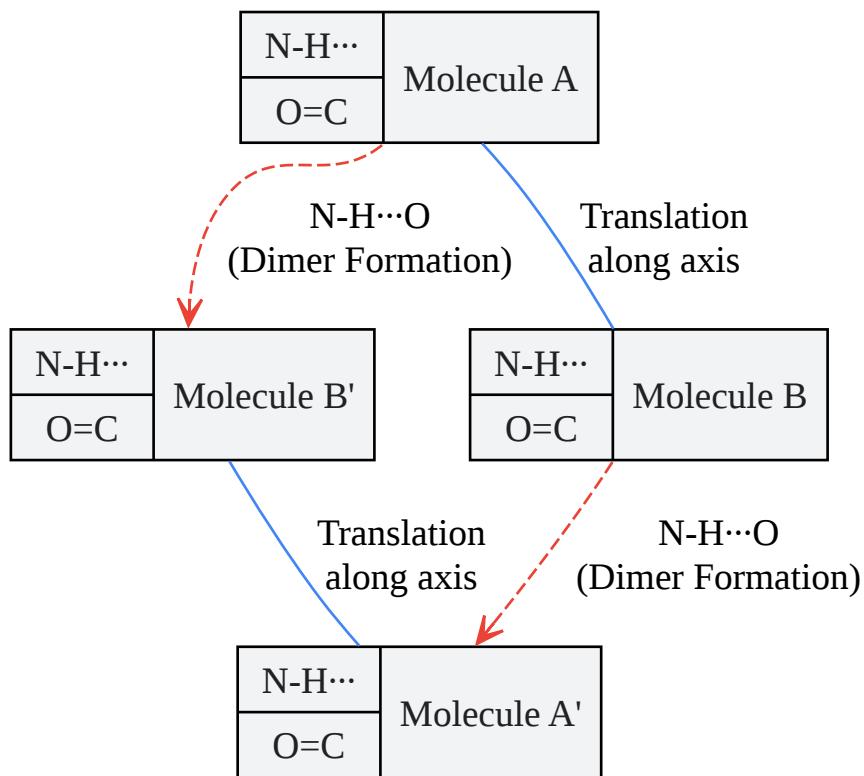
Part 1: Synthesis and Crystallization

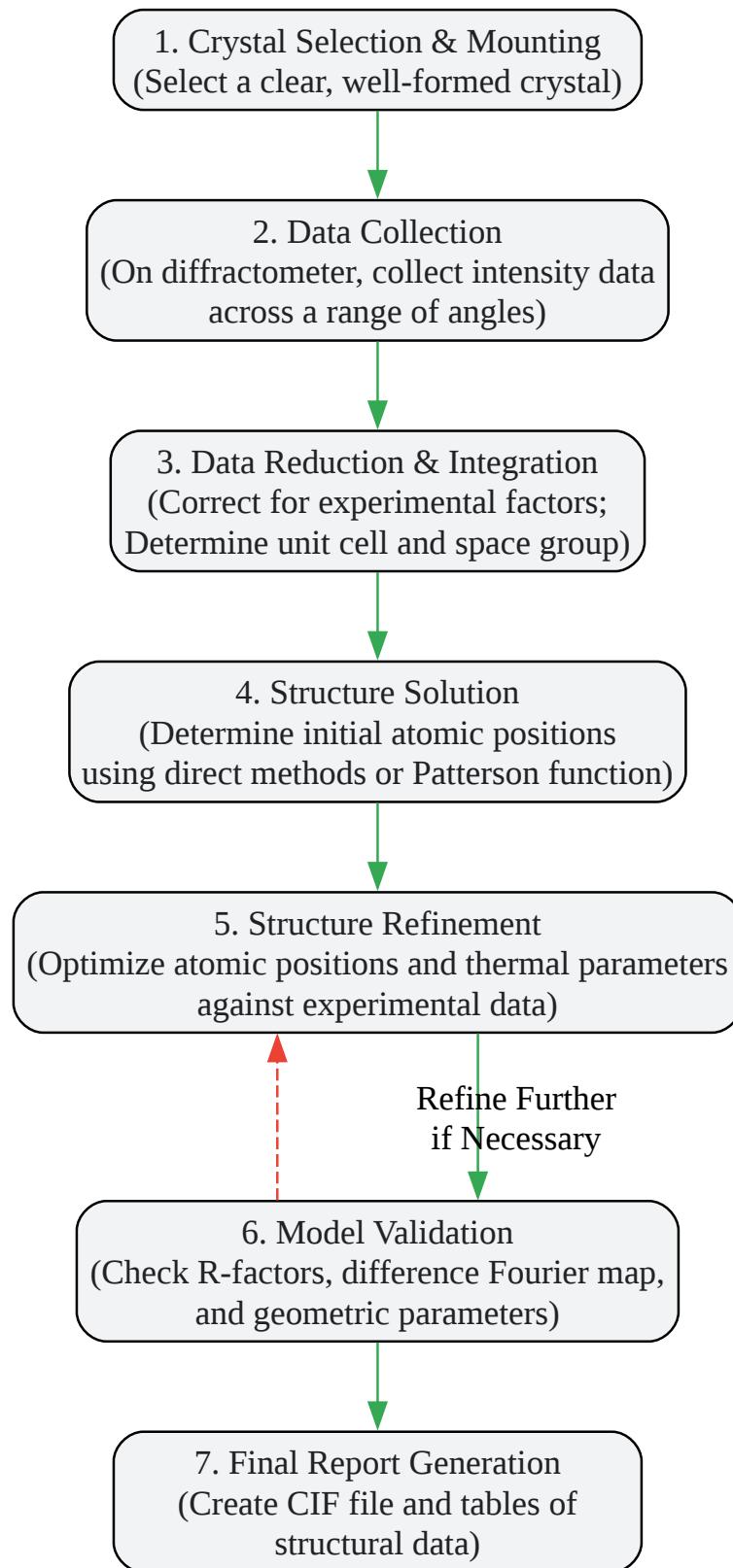
Synthetic Strategy: A Rationale

The synthesis of pyrazole derivatives often relies on the cyclization of a suitable precursor. For N-methylated pyrazoles, a common and effective method involves the use of methylhydrazine. The synthesis of the case-study compound, ethyl 5-amino-1-methyl-1H-pyrazole-4-carboxylate, provides a direct and high-yielding pathway that can be adapted for the target carbohydrazide.

The general workflow for obtaining single crystals suitable for X-ray diffraction is a multi-step process that begins with the synthesis of the pure compound, followed by a carefully controlled crystallization experiment.





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